

Application Note: Solubility Determination of N-Hydroxy-2,4-dimethylbenzamide

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Compound of Interest

Compound Name: *N*-hydroxy-2,4-dimethylbenzamide

Cat. No.: B13230157

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Introduction & Compound Analysis

N-Hydroxy-2,4-dimethylbenzamide belongs to the hydroxamic acid class of compounds, often investigated for their potential as histone deacetylase (HDAC) inhibitors or siderophores. Unlike simple amides, the N-hydroxy moiety introduces specific physicochemical characteristics—most notably, weak acidity (pKa ~8.5–9.5) and metal-chelating properties.

Accurate solubility data is critical for this compound because the 2,4-dimethyl substitution on the aromatic ring significantly increases lipophilicity (LogP) compared to the parent N-hydroxybenzamide, potentially leading to poor aqueous solubility and precipitation in biological assays.

Physicochemical Profile (Estimated)[1][2]

- Chemical Class: Hydroxamic Acid (Benzamide derivative)
- Molecular Weight: ~165.19 g/mol [1][2]
- Predicted LogP: ~1.5 – 2.0 (Moderately lipophilic)

- pKa: ~8.8 (Ionizable N-OH group)
- Critical Consideration: Solubility will be highly pH-dependent. At pH > pKa, the compound deprotonates to the hydroxamate anion, significantly increasing aqueous solubility.

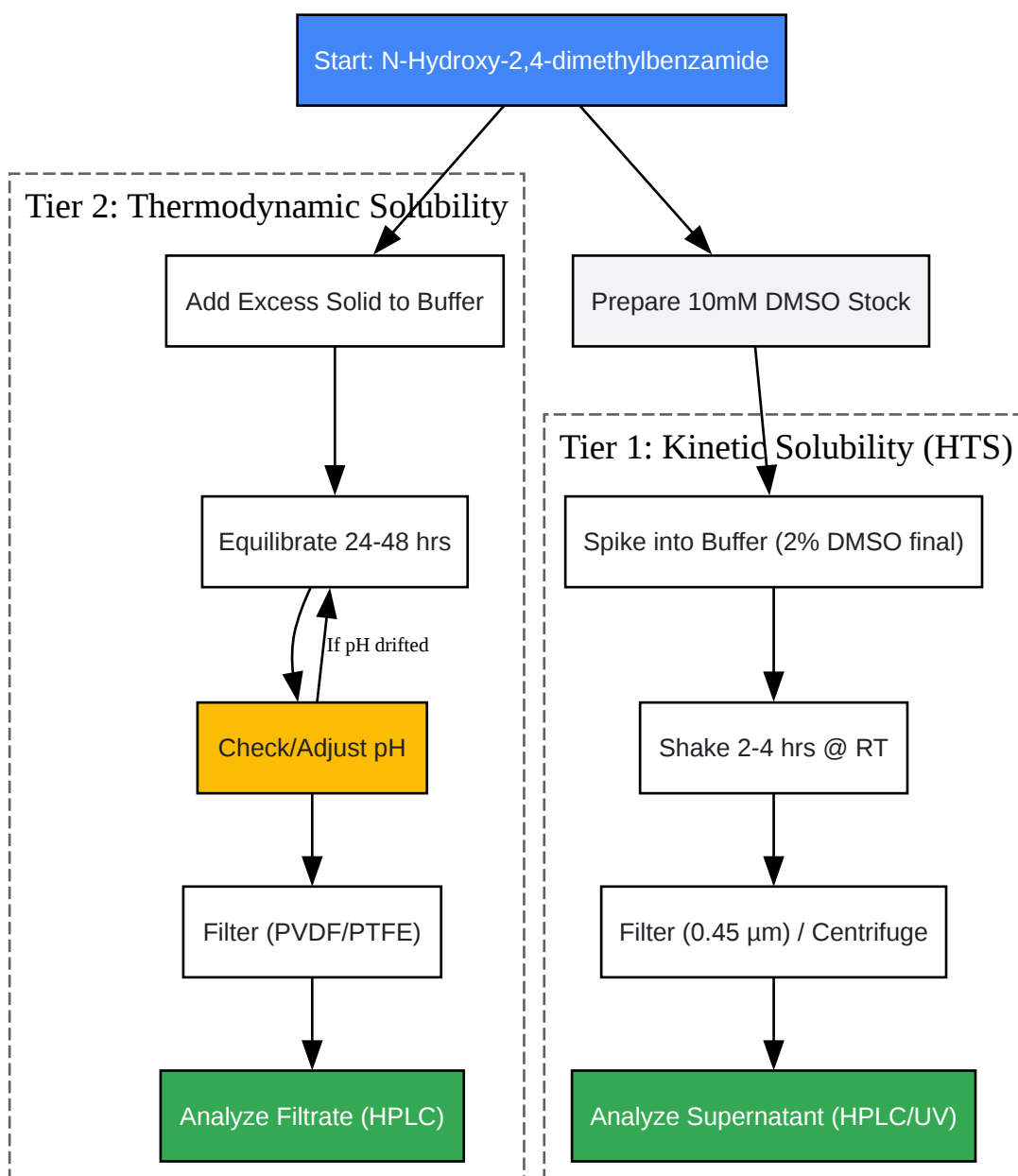
Experimental Strategy

To ensure data reliability, we employ a two-tiered approach:

- Kinetic Solubility: A high-throughput "check" to estimate the precipitation limit from a DMSO stock solution (mimicking biological assay conditions).
- Thermodynamic Solubility: The "gold standard" equilibrium method using the Shake-Flask protocol to determine the absolute solubility limit in specific buffers.

Workflow Visualization

The following diagram outlines the decision logic and workflow for both methods.



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Figure 1: Integrated workflow for Kinetic and Thermodynamic solubility assessment.

Tier 1: Kinetic Solubility Protocol

Objective: Determine the concentration at which the compound precipitates when a DMSO stock is diluted into an aqueous buffer. This is relevant for screening assays (IC₅₀ determination).

Materials

- Stock Solution: 10 mM **N-Hydroxy-2,4-dimethylbenzamide** in DMSO.
- Buffer: PBS pH 7.4 (or relevant assay buffer).
- Plate: 96-well polypropylene plate (conical bottom).

Procedure

- Preparation: Dispense 196 μ L of PBS into the 96-well plate.
- Spiking: Add 4 μ L of the 10 mM DMSO stock to the buffer (Final conc: 200 μ M, 2% DMSO).
 - Note: Prepare a serial dilution in DMSO first if testing multiple concentrations (e.g., 200, 100, 50, 10 μ M).
- Incubation: Seal the plate and shake at 300 rpm for 4 hours at room temperature (25°C).
- Separation: Centrifuge at 3000 x g for 10 minutes to pellet any precipitate.
- Quantification: Transfer the supernatant to a UV-transparent plate or HPLC vial.
 - Readout: Measure UV absorbance at 254 nm or 270 nm. Compare against a standard curve prepared in 100% DMSO (theoretical 100% recovery).

Calculation:

Tier 2: Thermodynamic Solubility Protocol (Shake-Flask)

Objective: Determine the saturation solubility of the crystalline solid in aqueous media. This is the definitive value for formulation development.

Materials

- Solid Compound: ~5–10 mg of **N-Hydroxy-2,4-dimethylbenzamide** per vial.
- Media:

- 0.1 N HCl (pH 1.2) – Simulating Gastric Fluid.[3]
- 50 mM Phosphate Buffer (pH 7.[3]4) – Simulating Plasma/Cytosol.
- Equipment: Orbital shaker or rotator, pH meter, HPLC-UV.

Procedure

- Saturation: Weigh 2 mg of solid compound into a 2 mL glass HPLC vial.
- Solvent Addition: Add 1 mL of the selected buffer.
 - Visual Check: Ensure undissolved solid remains. If the solution becomes clear, add more solid until a suspension persists.
- Equilibration: Cap the vial and agitate (rotator or shaker) at 25°C for 24 to 48 hours.
 - Expert Insight: Hydroxamic acids can undergo hydrolysis (to carboxylic acid + hydroxylamine) in acidic media over long periods. For pH 1.2, limit equilibration to 24 hours and check for degradation peaks in HPLC.
- pH Verification: Measure the pH of the slurry. If the compound is acidic (pKa ~9), it may lower the pH of weak buffers. Adjust if the drift is >0.1 units.
- Filtration: Draw the supernatant into a syringe and push through a 0.22 µm PVDF or PTFE syringe filter.
 - Caution: Discard the first 200 µL of filtrate to account for non-specific binding of the drug to the filter membrane (filter saturation).
- Dilution: Immediately dilute the filtrate with Mobile Phase (e.g., 1:10 or 1:100) to prevent precipitation during analysis.

Analytical Method (HPLC-UV)

To quantify the dissolved compound, use the following generic Reverse-Phase HPLC method adapted for benzamides.

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm
Mobile Phase A	Water + 0.1% Formic Acid (or 0.1% Phosphoric Acid)
Mobile Phase B	Acetonitrile (ACN)
Flow Rate	1.0 mL/min
Gradient	5% B to 95% B over 8 minutes; Hold 2 min; Re-equilibrate
Detection	UV @ 254 nm (aromatic ring) and 210 nm (amide bond)
Injection Vol	5 – 10 μ L
Retention Time	Expected ~3.5 – 5.0 min (depending on gradient)

Standard Curve Generation: Prepare a 1 mg/mL stock in Methanol (better solubility than water). Dilute to 100, 50, 10, and 1 μ g/mL to create a calibration curve ().

Data Analysis & Reporting

Report the solubility data in the following format to ensure comparability.

Medium	Final pH	Solubility (mg/mL)	Solubility (µM)	Comments
0.1 N HCl	1.2	[Data]	[Data]	Protonated form (neutral)
PBS pH 7.4	7.4	[Data]	[Data]	Predominantly neutral
Borate pH 10	10.0	[Data]	[Data]	Ionized (anionic) - likely higher solubility

Unit Conversion:

Expert Insights & Troubleshooting

- **Iron Contamination:** Hydroxamic acids are potent chelators of Fe(III), forming red/purple complexes. Ensure all buffers and glassware are free of metal ions. If the solution turns pink/red, metal contamination has occurred, which artificially alters solubility.
- **Filter Binding:** N-hydroxy compounds can hydrogen bond to Nylon filters. Always use PVDF or PTFE (hydrophilic treated) filters.
- **Stability:** Check the "purity" peak area percentage in the thermodynamic samples. If purity drops <95% compared to the fresh standard, hydrolysis is occurring. In this case, reduce equilibration time to 6–12 hours.

References

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